

Ethyl stearate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl stearate

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In-Depth Technical Guide: Ethyl Stearate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **ethyl stearate**, a fatty acid ester utilized across the pharmaceutical, cosmetic, and food industries for its properties as an emollient, lubricant, and plasticizer.[1][2][3] **Ethyl stearate** is the ester formed from the condensation of stearic acid and ethanol.[4]

Chemical Identity and Properties

Ethyl stearate, also known as ethyl octadecanoate, is a long-chain fatty acid ester.[4][5] It belongs to a class of organic compounds known as fatty acid esters, which are derivatives of fatty acids. At room temperature, it typically appears as a colorless to pale yellow, oily liquid or a white, waxy solid with a mild, fatty odor.[1][3] This compound is characterized by its hydrophobicity, being practically insoluble in water but soluble in alcohols and oils.[1][5]

Quantitative Data Summary

The fundamental molecular and physical properties of **ethyl stearate** are summarized in the table below. This data is essential for its application in formulation development, chemical synthesis, and quality control.

Parameter	Value	Source
Molecular Formula	C20H40O2	[1][2][3][4][5][6]
Molecular Weight	312.5 g/mol	[5]
Alternate Molecular Weight	312.53 g/mol	[1][2][4][6]
Alternate Molecular Weight	312.54 g/mol	[3]
CAS Number	111-61-5	[1][4]
Melting Point	33.4 °C	[2][5]
Alternate Melting Point	34-38 °C	[3][4]
Boiling Point	213-215 °C @ 15 mmHg	[2][3][4][5]
Density	0.880-0.900 g/cm ³	[2][5]

Applications in Research and Development

In drug development and research, **ethyl stearate** serves multiple functions:

- **Solvent and Carrier:** It is used as a solvent and carrier for various drug formulations, which can improve the solubility and bioavailability of active pharmaceutical ingredients.[3]
- **Emollient in Topicals:** In dermatological and cosmetic formulations, its emollient properties help to soften and smooth the skin, making it a common ingredient in creams and lotions.[1][2][3]
- **Model Compound:** Researchers utilize **ethyl stearate** as a model compound in studies related to lipid chemistry and in the synthesis of surfactants.[3]

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